KH-CB19: A Potent and Selective Chemical Probe for CLK Kinases

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Compound of Interest

Compound Name:	*KH-CB19*
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Abstract

The Cdc2-like kinases (CLKs) are a family of dual-specificity kinases that play a crucial role in the regulation of pre-mRNA splicing through the phosphorylation of serine/arginine-rich (SR) proteins.[1][2] Dysregulation of CLK activity has been implicated in various diseases, including cancer and viral infections, making them attractive targets for therapeutic intervention.[2][3] **KH-CB19** is a potent and highly selective inhibitor of CLK isoforms 1 and 4 (CLK1/CLK4), emerging from a dichloroindolyl enaminonitrile chemotype.[1][4] This technical guide provides a comprehensive overview of **KH-CB19** as a chemical probe, detailing its biochemical activity, cellular effects, and the experimental protocols for its characterization.

Introduction

Alternative splicing is a fundamental process that generates vast proteomic diversity from a limited number of genes.[5] The CLK family of kinases (CLK1, CLK2, CLK3, and CLK4) are key regulators of this process.[2] They phosphorylate SR proteins, which are essential components of the spliceosome, thereby influencing exon selection and the final mRNA transcript.[1][2] Given their central role in gene expression, there is a growing interest in developing specific

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inhibitors of CLKs to probe their biological functions and for potential therapeutic applications.[1]

KH-CB19 was identified as a highly selective inhibitor of CLK kinases with a novel, non-ATP mimetic binding mode.[1] Co-crystal structures have revealed that its interaction with the kinase hinge region is mediated by halogen bonding.[1][6] This unique mechanism of action contributes to its favorable selectivity profile compared to typical ATP-competitive inhibitors.[1] In cellular contexts, **KH-CB19** effectively suppresses the phosphorylation of SR proteins, leading to significant alterations in alternative splicing.[1] This makes **KH-CB19** an invaluable tool for studying the roles of CLKs in cellular processes and disease.

Quantitative Data

The inhibitory activity and cellular effects of **KH-CB19** have been quantified in various assays. The following tables summarize the key quantitative data for easy comparison.

Table 1: In Vitro Inhibitory Activity of **KH-CB19**

Target Kinase	IC50 (nM)	Reference(s)
CLK1	19.7	[7][8]
CLK3	530	[7][8]
DYRK1A	55.2	[8]

Table 2: Cellular Activity of **KH-CB19**

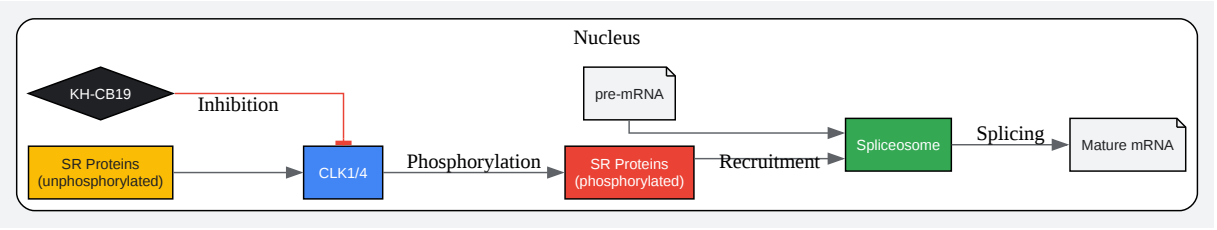
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Cellular Effect	Cell Line	Concentration	Incubation Time	Result	Reference(s)
Inhibition of Influenza Virus Replication	A549	IC50 = 13.6 µM	-	Potent antiviral activity	[7][8]
Suppression of SR Protein Phosphorylation (SRp75, SRp55, SRp20)	HMEC-1	10 µM	1 hour	Reduced phosphorylation compared to non-stimulated controls and reduced TNF-α-induced phosphorylation.	[7][8]
Inhibition of CLK4-mediated disruption	A549	50 µM	6 hours	Inhibits cellular disruption	[4][7]

Signaling Pathway and Mechanism of Action

CLK kinases are integral to the regulation of alternative splicing. They phosphorylate SR proteins, which then recruit spliceosomal components to pre-mRNA, influencing the selection of splice sites. Inhibition of CLKs by **KH-CB19** disrupts this process, leading to changes in the splicing patterns of various genes.

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Caption: CLK Kinase Signaling Pathway in Alternative Splicing.

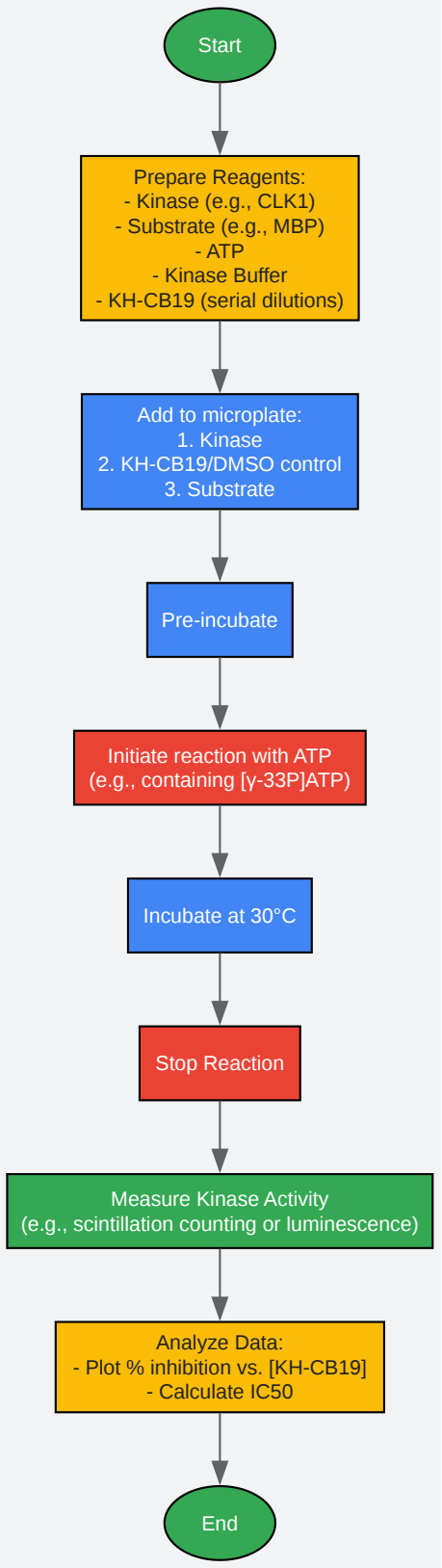
Experimental Protocols

This section provides detailed methodologies for key experiments used to characterize **KH-CB19**.

In Vitro Kinase Inhibition Assay

This protocol is a general guideline for determining the IC50 of an inhibitor against a specific kinase.

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Caption: In Vitro Kinase Inhibition Assay Workflow.

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Methodology:

- Reagent Preparation:
  - Prepare a kinase reaction buffer (e.g., 20 mM MOPS, pH 7.0, 1 mM EDTA, 0.01% Brij-35, 5% Glycerol, 0.1% β-mercaptoethanol, 1 mg/mL BSA).
  - Dilute the kinase (e.g., recombinant human CLK1) to the desired concentration in the reaction buffer.
  - Prepare a solution of the substrate (e.g., Myelin Basic Protein, MBP) in the reaction buffer.
  - Prepare a stock solution of ATP (e.g., 10 mM) and for radiometric assays, spike with [γ-33P]ATP.
  - Prepare serial dilutions of **KH-CB19** in DMSO, and a DMSO-only control.
- Assay Procedure:
  - In a 96-well plate, add the kinase solution.
  - Add the serially diluted **KH-CB19** or DMSO control to the respective wells.
  - Add the substrate solution to all wells.
  - Pre-incubate the plate at room temperature for a short period (e.g., 10 minutes).
  - Initiate the kinase reaction by adding the ATP solution.
  - Incubate the plate at 30°C for a defined period (e.g., 40 minutes).
- Detection and Analysis:
  - Stop the reaction (e.g., by adding 3% phosphoric acid).
  - For radiometric assays, spot the reaction mixture onto filter paper, wash, and measure radioactivity using a scintillation counter. For luminescence-based assays (e.g., ADP-Glo™), follow the manufacturer's protocol.[9][10]

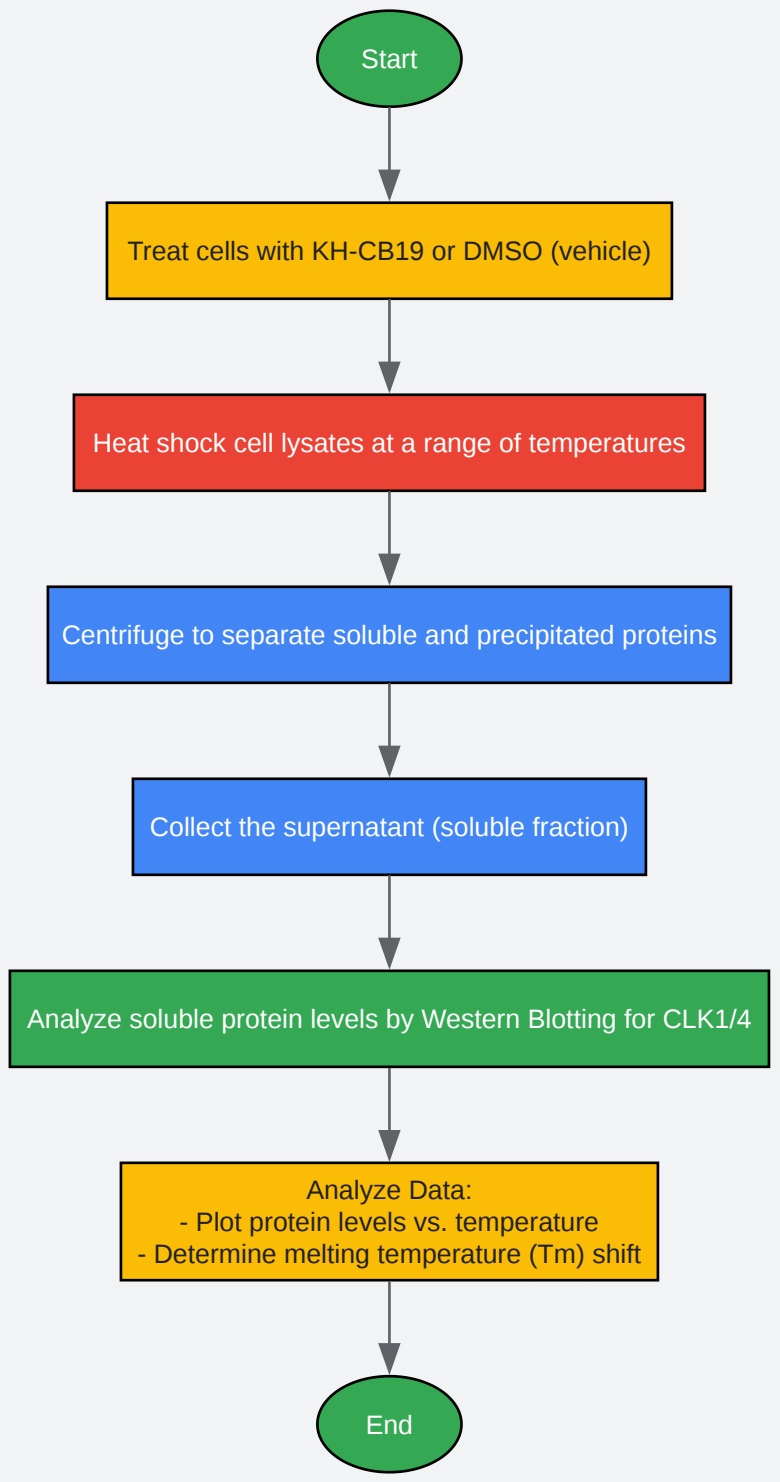
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- Calculate the percentage of kinase inhibition for each **KH-CB19** concentration relative to the DMSO control.
- Plot the percentage of inhibition against the logarithm of the inhibitor concentration and fit the data to a sigmoidal dose-response curve to determine the IC50 value.

Cellular Thermal Shift Assay (CETSA)

CETSA is used to verify the binding of an inhibitor to its target in a cellular environment.

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Caption: Cellular Thermal Shift Assay (CETSA) Workflow.

Methodology:

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- Cell Treatment:
  - Culture cells to a suitable confluency.
  - Treat the cells with the desired concentration of **KH-CB19** or DMSO as a vehicle control for a specified time.
- Sample Preparation and Heat Treatment:
  - Harvest the cells, wash with PBS, and lyse them.
  - Aliquot the cell lysate into PCR tubes.
  - Heat the aliquots to a range of different temperatures for a short duration (e.g., 3 minutes) using a thermal cycler.
- Fractionation and Analysis:
  - Cool the samples to room temperature.
  - Centrifuge the samples at high speed to pellet the precipitated proteins.
  - Carefully collect the supernatant containing the soluble proteins.
  - Analyze the amount of soluble target protein (e.g., CLK1 or CLK4) in each sample by Western blotting using a specific antibody.
- Data Analysis:
  - Quantify the band intensities from the Western blot.
  - Plot the normalized band intensity against the temperature for both the **KH-CB19**-treated and DMSO-treated samples.
  - The temperature at which 50% of the protein is denatured is the melting temperature (Tm). A shift in the Tm to a higher temperature in the presence of **KH-CB19** indicates target engagement.

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Western Blotting for SR Protein Phosphorylation

This protocol is used to assess the effect of **KH-CB19** on the phosphorylation status of SR proteins in cells.

Methodology:

- Cell Treatment and Lysis:
  - Culture cells (e.g., HMEC-1) and treat with **KH-CB19** (e.g., 10 µM) or DMSO for a specified time (e.g., 1 hour).[8] In some experiments, cells can be subsequently stimulated with an agent like TNF-α.[1]
  - Wash the cells with ice-cold PBS and lyse them in a buffer containing phosphatase and protease inhibitors.
- Protein Quantification and Electrophoresis:
  - Determine the protein concentration of the lysates.
  - Denature the protein samples by boiling in SDS-PAGE sample buffer.
  - Separate the proteins by SDS-polyacrylamide gel electrophoresis.
- Membrane Transfer and Immunoblotting:
  - Transfer the separated proteins to a nitrocellulose or PVDF membrane.
  - Block the membrane with a suitable blocking buffer (e.g., 5% BSA in TBST) to prevent non-specific antibody binding.
  - Incubate the membrane with a primary antibody that specifically recognizes the phosphorylated form of SR proteins (e.g., anti-phospho-SR antibody) or specific phosphorylated SR proteins.
  - Wash the membrane and then incubate with a horseradish peroxidase (HRP)-conjugated secondary antibody.

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- Detection and Analysis:
  - Detect the signal using an enhanced chemiluminescence (ECL) substrate and an imaging system.
  - To ensure equal protein loading, the membrane can be stripped and re-probed with an antibody against a housekeeping protein (e.g., GAPDH or β-actin) or a total SR protein antibody.
  - Quantify the band intensities to determine the relative change in SR protein phosphorylation upon treatment with **KH-CB19**.

RT-PCR for Alternative Splicing Analysis

This protocol is used to analyze changes in the alternative splicing of specific genes in response to **KH-CB19** treatment.

Methodology:

- Cell Treatment and RNA Extraction:
  - Treat cells with **KH-CB19** or DMSO as described previously.
  - Extract total RNA from the cells using a suitable RNA isolation kit.
- Reverse Transcription (RT):
  - Synthesize complementary DNA (cDNA) from the extracted RNA using a reverse transcriptase enzyme and random primers or oligo(dT) primers.
- Polymerase Chain Reaction (PCR):
  - Design PCR primers that flank the alternatively spliced region of the target gene. This allows for the amplification of different splice isoforms, which will have different lengths.
  - Perform PCR using the synthesized cDNA as a template and the designed primers.
- Analysis of PCR Products:

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- Separate the PCR products by agarose gel electrophoresis.
- Visualize the DNA bands using a DNA stain (e.g., ethidium bromide or SYBR Safe).
- The relative abundance of the different splice isoforms can be estimated by the intensity of the corresponding bands. For more quantitative analysis, quantitative real-time PCR (qRT-PCR) with isoform-specific primers can be performed.[11][12]

Conclusion

KH-CB19 is a well-characterized, potent, and selective chemical probe for CLK1 and CLK4. Its unique halogen-bonding-mediated, non-ATP mimetic binding mode confers a high degree of selectivity, making it a superior tool compared to less selective inhibitors. The detailed quantitative data and experimental protocols provided in this guide will enable researchers to effectively utilize **KH-CB19** to investigate the roles of CLK kinases in the intricate regulation of alternative splicing and to explore their potential as therapeutic targets in various diseases.

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